

# Stability and storage conditions for Allyl 3-aminopiperidine-1-carboxylate

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## Compound of Interest

Compound Name: *Allyl 3-aminopiperidine-1-carboxylate*

Cat. No.: *B1292699*

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## Technical Support Center: Allyl 3-aminopiperidine-1-carboxylate

This technical support guide provides detailed information on the stability and optimal storage conditions for **Allyl 3-aminopiperidine-1-carboxylate** (CAS: 886363-44-6). The information is intended for researchers, scientists, and professionals in drug development to ensure the integrity of the compound throughout their experiments.

## Frequently Asked Questions (FAQs)

**Q1:** What are the recommended long-term storage conditions for **Allyl 3-aminopiperidine-1-carboxylate**?

**A1:** For long-term stability, it is recommended to store **Allyl 3-aminopiperidine-1-carboxylate** at 2-8°C in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).<sup>[1][2]</sup><sup>[3]</sup> Some suppliers also recommend storage at +4°C.<sup>[4]</sup> Keeping the compound in a dark place is also advised to prevent potential degradation from light exposure.<sup>[1][2]</sup>

**Q2:** Is this compound sensitive to air or moisture?

**A2:** Yes, similar aminopiperidine derivatives are known to be sensitive to air and moisture.<sup>[1][2]</sup> The primary amine group can react with atmospheric carbon dioxide to form a carbamate salt,

and the compound can be susceptible to hydrolysis. Therefore, it is crucial to handle the compound under an inert, dry atmosphere and store it in a desiccated environment.

Q3: What is the expected shelf-life of **Allyl 3-aminopiperidine-1-carboxylate**?

A3: The shelf-life of the compound is highly dependent on the storage conditions. When stored as recommended (refrigerated, under inert gas, and protected from light and moisture), the compound should remain stable for an extended period. However, for critical applications, it is advisable to re-analyze the material if it has been stored for more than a year or if there are any visible changes in its appearance.

Q4: Can I store the compound in a solution?

A4: Storing the compound in solution is generally not recommended for long-term storage due to the potential for solvent-mediated degradation. If you need to prepare a stock solution, it is best to do so fresh before use. If short-term storage of a solution is necessary, use an anhydrous, aprotic solvent and store it at low temperatures (-20°C or below) under an inert atmosphere.

## Troubleshooting Guide

Problem	Potential Cause	Recommended Action
Discoloration (e.g., yellowing)	Oxidation of the primary amine or other impurities.	Handle the compound under an inert atmosphere. Purify the material by an appropriate method if necessary.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Verify the purity of the compound using analytical techniques such as NMR or LC-MS. Ensure that the compound has been stored under the recommended conditions.
Poor reactivity in a subsequent reaction	Formation of a carbonate salt on the primary amine due to exposure to CO <sub>2</sub> . Hydrolysis of the allyl carbamate.	Before use, the compound can be dissolved in an appropriate solvent and dried over a suitable drying agent. If carbonate formation is suspected, a mild workup with a non-aqueous base might be necessary.
Presence of unexpected byproducts	Instability of the Alloc (allyloxycarbonyl) protecting group, which can be cleaved under certain conditions (e.g., in the presence of transition metals).	Avoid exposing the compound to transition metal catalysts unless the removal of the Alloc group is intended. Ensure all reaction vessels are clean and free of metal residues.

## Physicochemical and Storage Data

Table 1: Physicochemical Properties of **Allyl 3-aminopiperidine-1-carboxylate** and Related Compounds

Property	Allyl 3-aminopiperidine-1-carboxylate (Predicted)	(R)-1-Boc-3-Aminopiperidine (Experimental/Predicted)
Molecular Formula	C <sub>9</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub> [5][6]	C <sub>10</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub> [2][4][7]
Molecular Weight	184.24 g/mol [5][6]	200.28 g/mol [2][3][4]
Boiling Point	271.1±40.0 °C[5]	277.3±33.0 °C (Predicted)[2]
Density	1.078±0.06 g/cm <sup>3</sup> [5]	1.041±0.06 g/cm <sup>3</sup> (Predicted) [2]
pKa	10.31±0.20[5]	10.35±0.20 (Predicted)[1][2]

Table 2: Recommended Storage Conditions

Parameter	Condition	Rationale
Temperature	2-8°C[1][2][3] or +4°C[4]	To minimize thermal degradation.
Atmosphere	Inert gas (Argon or Nitrogen)	To prevent oxidation and reaction with CO <sub>2</sub> . [8]
Light	Store in a dark place[1][2]	To prevent light-induced degradation.
Moisture	Keep container tightly closed in a dry place.[8][9][10]	To prevent hydrolysis.

## Experimental Protocols

### Protocol 1: General Handling Procedure

- Before use, allow the container of **Allyl 3-aminopiperidine-1-carboxylate** to warm to room temperature in a desiccator to prevent condensation of moisture onto the compound.
- Open the container and handle the compound under a stream of dry inert gas (e.g., in a glove box or using a Schlenk line).

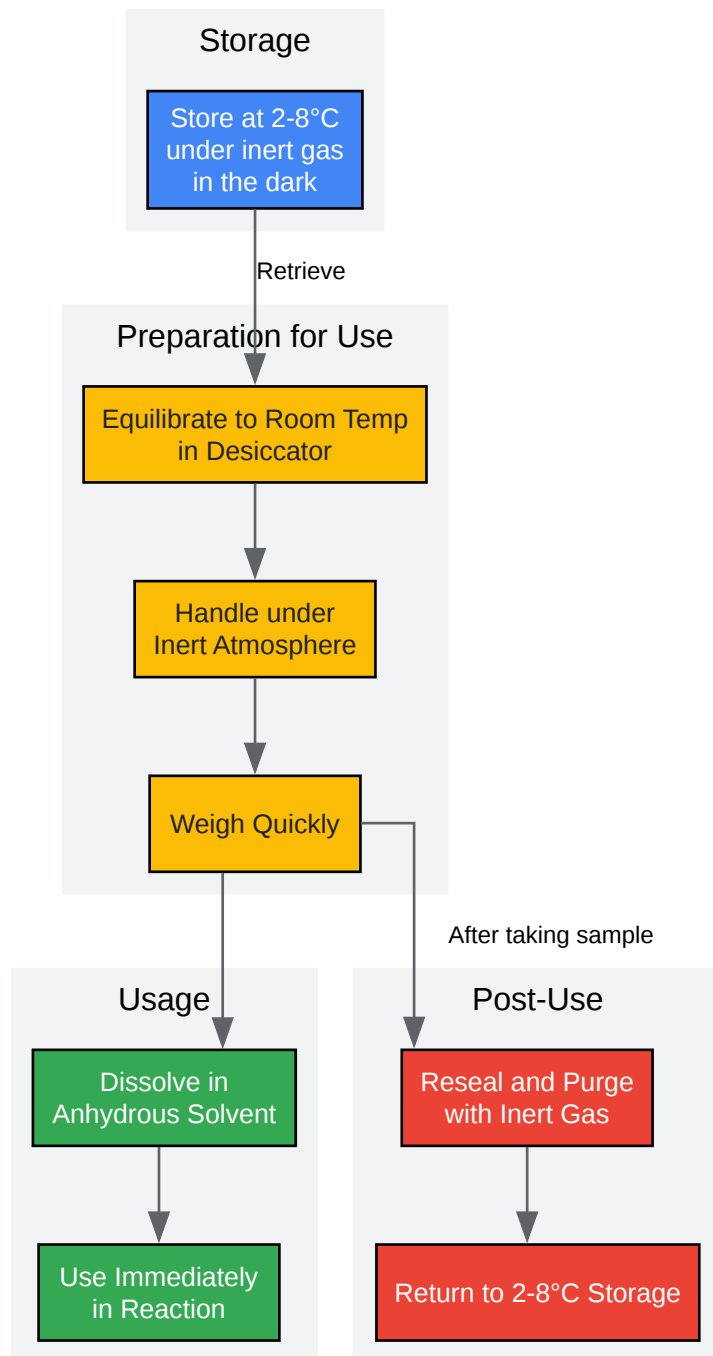
- Weigh the desired amount of the compound quickly and transfer it to the reaction vessel.
- Reseal the container tightly, purge with inert gas, and store it at the recommended temperature.

#### Protocol 2: Preparation of a Stock Solution for Immediate Use

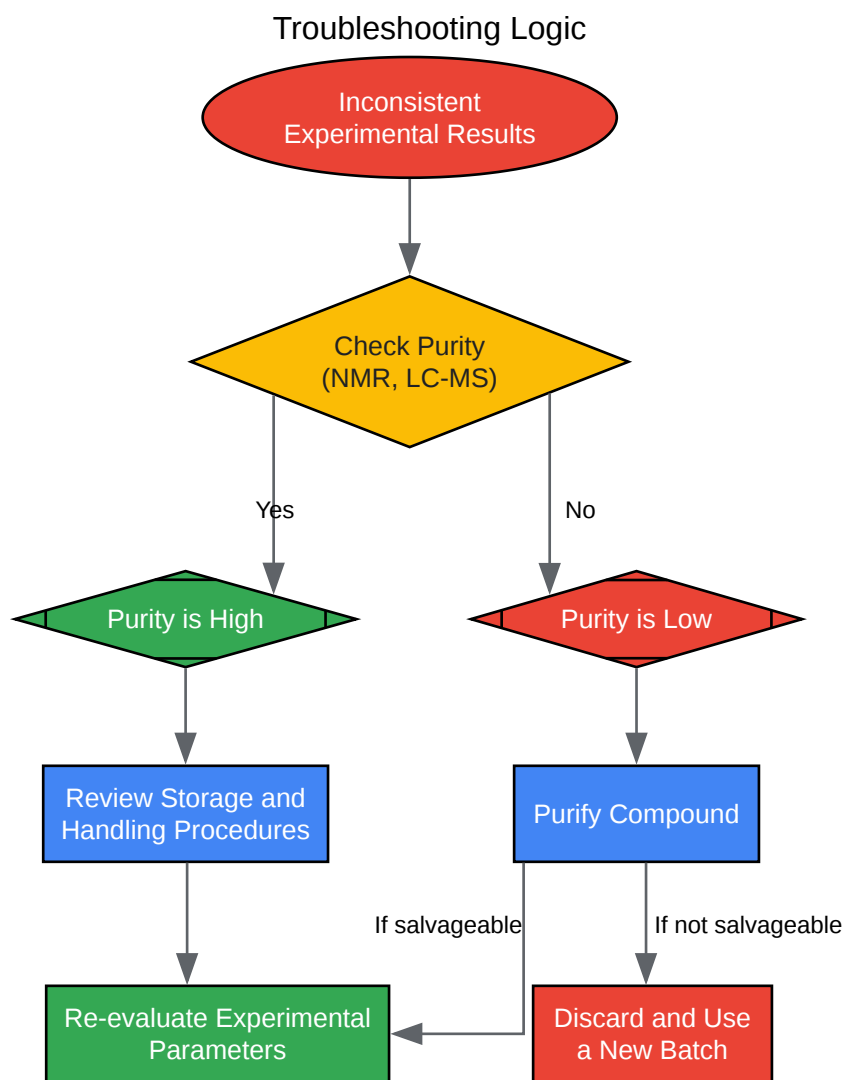
- Dry all glassware in an oven and cool under a stream of inert gas.
- To the reaction vessel containing the weighed **Allyl 3-aminopiperidine-1-carboxylate**, add the required volume of anhydrous, aprotic solvent (e.g., dichloromethane, THF) via a syringe.
- Stir the solution under an inert atmosphere until the compound is fully dissolved.
- Use the freshly prepared solution immediately for the intended reaction.

## Visual Guides

## Experimental Workflow for Handling

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Caption: Recommended workflow for handling **Allyl 3-aminopiperidine-1-carboxylate**.



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Caption: A logical guide for troubleshooting inconsistent experimental results.

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